

Application Notes and Protocols for Preparing Co 101244 Hydrochloride Stock Solution

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Compound of Interest

Compound Name: Co 101244 hydrochloride

Cat. No.: B070116

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Introduction

Co 101244 hydrochloride, also known as PD 174494 hydrochloride, is a potent and selective antagonist of the GluN2B (formerly NR2B) subunit-containing N-methyl-D-aspartate (NMDA) receptors.[1] Its selectivity makes it a valuable tool in neuroscience research for investigating the physiological and pathological roles of GluN2B-containing NMDA receptors, which are implicated in various neurological disorders.[2][3] Proper preparation of a stable and accurate stock solution is the first critical step for reliable in vitro and in vivo experiments. These application notes provide detailed protocols for the preparation, storage, and handling of **Co 101244 hydrochloride** stock solutions.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Co 101244 hydrochloride** is presented in Table 1. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Reference
Synonyms	PD 174494 hydrochloride, Ro 63-1908	[1][4]
Molecular Formula	C ₂₁ H ₂₇ NO ₃ ·HCl	[5]
Molecular Weight	377.91 g/mol	[5]
Appearance	White solid	[6]
Purity	≥98% (HPLC)	[5]
CAS Number	193356-17-1	[4][5]

Solubility Data

The solubility of **Co 101244 hydrochloride** varies in different solvents. It is crucial to select an appropriate solvent based on the experimental design, especially for in vivo studies where solvent toxicity is a concern. Table 2 provides solubility data in common laboratory solvents.

Solvent	Maximum Concentration	Reference
Water	100 mM (37.79 mg/mL)	[5]
DMSO	50 mM (18.9 mg/mL)	[5]
Ethanol	≥ 10 mg/mL	[4]
PBS (pH 7.2)	Sparingly soluble (1-10 mg/mL)	[4]

For in vivo applications, specific formulations may be required to achieve the desired concentration and ensure biocompatibility. One such protocol involves a solvent mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, which yields a clear solution of at least 2.5 mg/mL (6.62 mM).[7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Co 101244 hydrochloride** in DMSO, a common solvent for in vitro studies.

Materials:

- **Co 101244 hydrochloride** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Analytical balance

Procedure:

- **Weighing the Compound:** Accurately weigh out the desired amount of **Co 101244 hydrochloride** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.779 mg of the compound (Molecular Weight = 377.91).
- **Adding the Solvent:** Add the calculated volume of DMSO to the vial containing the compound. For 3.779 mg of **Co 101244 hydrochloride**, add 1 mL of DMSO.
- **Dissolution:** Close the vial tightly and vortex thoroughly until the compound is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation occurs.
[7]
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes.[7]
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[7][8] Ensure the vials are sealed tightly to prevent moisture absorption.[7]

Table 3: Solvent Volumes for Preparing **Co 101244 Hydrochloride** Stock Solutions

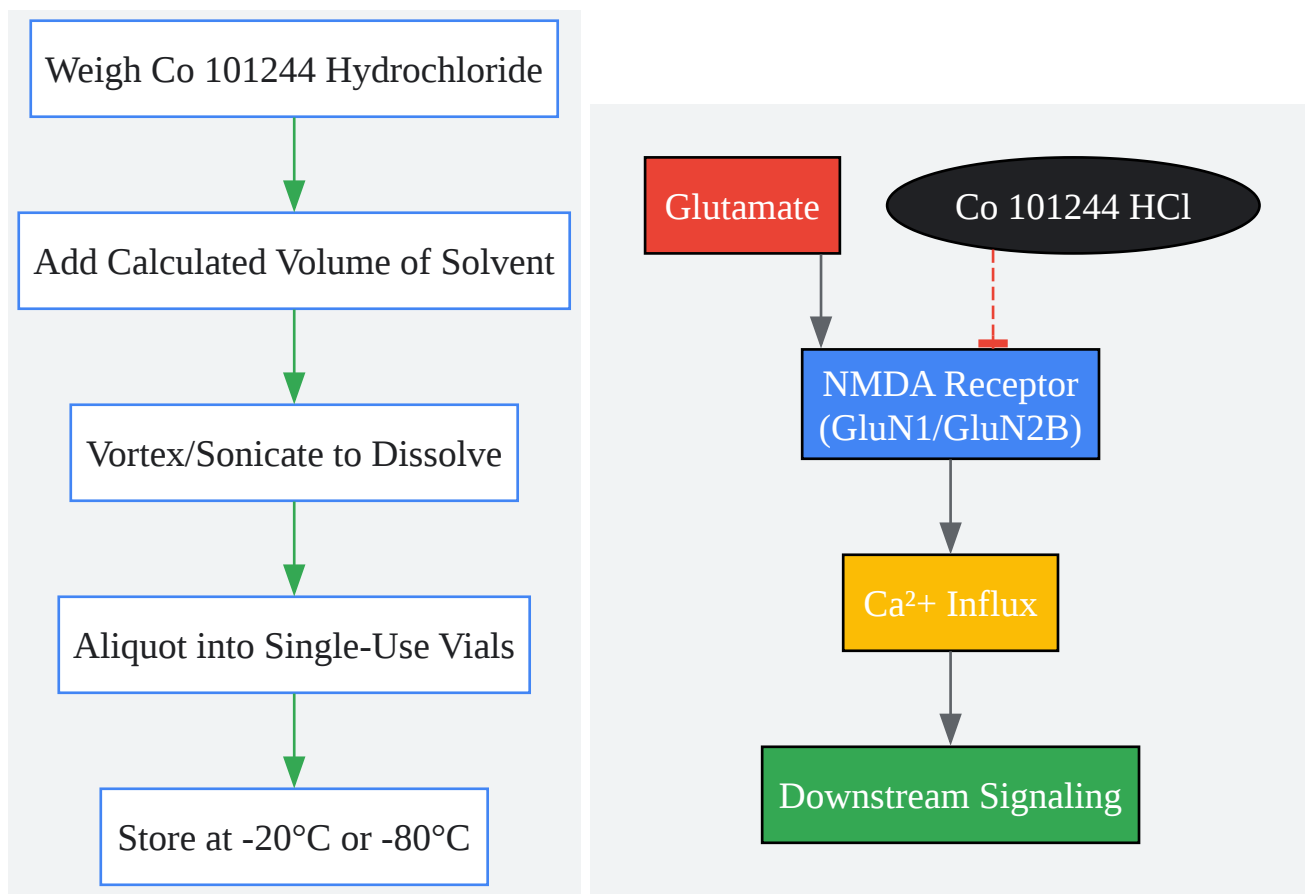
The following table provides pre-calculated solvent volumes for preparing stock solutions at various concentrations based on a molecular weight of 377.91. Always refer to the batch-specific molecular weight on the product vial or Certificate of Analysis for the most accurate calculations.

Desired Concentration	Volume of Solvent for 1 mg	Volume of Solvent for 5 mg	Volume of Solvent for 10 mg
1 mM	2.65 mL	13.23 mL	26.46 mL
5 mM	0.53 mL	2.65 mL	5.29 mL
10 mM	0.26 mL	1.32 mL	2.65 mL
50 mM	0.05 mL	0.26 mL	0.53 mL

Visualization of Experimental Workflow and Signaling Pathway

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the general workflow for preparing a stock solution of **Co 101244 hydrochloride**.



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